



# **Application Note: Quantitative Analysis of** Pashanone using HPLC-UV

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

#### Introduction

**Pashanone**, a naturally occurring chalcone, has garnered interest for its potential biological activities.[1] Accurate and precise quantification of **Pashanone** is essential for various research and drug development applications, including pharmacokinetic studies, quality control of herbal extracts, and standardization of formulations. High-Performance Liquid Chromatography (HPLC) coupled with Ultraviolet (UV) detection is a robust and widely used technique for the analysis of such phenolic compounds due to its high resolution, sensitivity, and reproducibility. 2

This application note provides a detailed protocol for the quantitative determination of **Pashanone** using a reversed-phase HPLC-UV method. The proposed method is based on established principles for the analysis of chalcones and other flavonoids.[3][4][5]

#### **Principle**

This method utilizes reversed-phase high-performance liquid chromatography (RP-HPLC) to separate **Pashanone** from other components in a sample matrix. In RP-HPLC, the stationary phase is nonpolar (e.g., C18), and the mobile phase is polar. **Pashanone**, being a relatively nonpolar molecule, is retained on the stationary phase and its separation is achieved by optimizing the composition of the mobile phase.



Detection is performed using a UV-Vis detector. Chalcones, including **Pashanone**, possess chromophores that absorb light in the UV region, typically between 200-400 nm.[6][7] The absorbance at a specific wavelength is directly proportional to the concentration of **Pashanone** in the sample, enabling accurate quantification by comparison with a standard calibration curve.

# **Experimental Protocols**Instrumentation and Materials

- 1.1. Instrumentation
- High-Performance Liquid Chromatography (HPLC) system equipped with:
  - Binary or Quaternary Pump
  - Autosampler
  - Column Oven
  - UV-Vis or Photodiode Array (PDA) Detector
- Analytical Balance
- pH Meter
- Ultrasonic Bath
- Vortex Mixer
- Syringe Filters (0.45 μm, PTFE or similar)
- HPLC Vials and Caps
- 1.2. Reagents and Materials
- Pashanone reference standard (purity ≥98%)
- · HPLC grade acetonitrile



- · HPLC grade methanol
- HPLC grade water
- Formic acid or phosphoric acid (analytical grade)
- Solvents for sample extraction (e.g., methanol, ethanol)

## **Chromatographic Conditions**

The following are proposed starting conditions for the HPLC-UV analysis of **Pashanone**, which may require optimization.

Parameter	Recommended Condition		
Chromatographic Column	C18 reversed-phase column (e.g., 4.6 x 150 mm, 5 μm particle size)		
Mobile Phase	A: 0.1% Formic acid in WaterB: Acetonitrile		
Gradient Elution	0-5 min: 35% B5-15 min: 35-60% B15-20 min: 60-80% B20-25 min: 80% B25-30 min: 35% B (re-equilibration)		
Flow Rate	1.0 mL/min		
Column Temperature	30 °C		
Injection Volume	10 μL		
Detection Wavelength	Chalcones typically have absorption maxima between 340-390 nm.[6][7] A wavelength of 370 nm is proposed. A full UV scan of Pashanone standard is recommended to determine the optimal wavelength.		

## **Preparation of Standard Solutions**

 Primary Stock Solution (e.g., 1000 µg/mL): Accurately weigh 10 mg of Pashanone reference standard and dissolve it in 10 mL of methanol in a volumetric flask. Sonicate for 10-15 minutes to ensure complete dissolution.



• Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the primary stock solution with the mobile phase to achieve a concentration range suitable for creating a calibration curve (e.g., 1, 5, 10, 25, 50, 100 μg/mL).

## **Sample Preparation**

The sample preparation method will vary depending on the matrix. A general procedure for plant material is provided below.

- Extraction:
  - Weigh a known amount of the dried and powdered sample material (e.g., 1 g).
  - Add a suitable volume of extraction solvent (e.g., 20 mL of methanol).
  - Sonication or vortexing can be used to enhance extraction efficiency.
- Filtration: Filter the extract through a suitable filter paper to remove particulate matter.
- Dilution: Dilute the filtered extract with the mobile phase to a concentration that falls within the linear range of the calibration curve.
- Final Filtration: Filter the diluted sample solution through a 0.45 μm syringe filter into an HPLC vial before injection.

## **Method Validation (Representative Data)**

For accurate and reliable results, the analytical method should be validated according to ICH guidelines.[8] The following table presents typical quantitative performance data expected for the HPLC-UV analysis of a chalcone. These values are representative and should be experimentally determined for **Pashanone**.



Validation Parameter	Typical Specification/Value
Linearity (R²)	≥ 0.999[9]
Range	1 - 100 μg/mL
Accuracy (% Recovery)	98 - 102%[10]
Precision (% RSD)	< 2%[11]
Limit of Detection (LOD)	~0.03 μg/mL[9][11]
Limit of Quantification (LOQ)	~0.09 µg/mL[9][10]
Specificity	No interfering peaks at the retention time of Pashanone

#### **Data Presentation**

Quantitative data should be summarized in clearly structured tables for easy comparison.

Table 1: Calibration Data for Pashanone Standard

Concentration (µg/mL)	Peak Area (mAU*s)	
1	Experimental Value	
5	Experimental Value	
10	Experimental Value	
25	Experimental Value	
50	Experimental Value	
100	Experimental Value	
R <sup>2</sup>	Calculated Value	
	<u> </u>	

Table 2: System Suitability Test (SST) Results

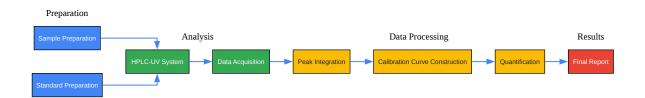


Parameter	Acceptance Criteria	Result
Tailing Factor	≤ 2	Experimental Value
Theoretical Plates	> 2000	Experimental Value
% RSD of Peak Area (n=6)	< 2%	Experimental Value
% RSD of Retention Time (n=6)	< 1%	Experimental Value

Table 3: Analysis of **Pashanone** in a Sample

Sample ID	Injected Volume (μL)	Peak Area (mAU*s)	Calculated Concentration (µg/mL)	Amount of Pashanone in Sample (mg/g)
Sample 1	10	Experimental Value	Calculated Value	Calculated Value
Sample 2	10	Experimental Value	Calculated Value	Calculated Value
Sample 3	10	Experimental Value	Calculated Value	Calculated Value

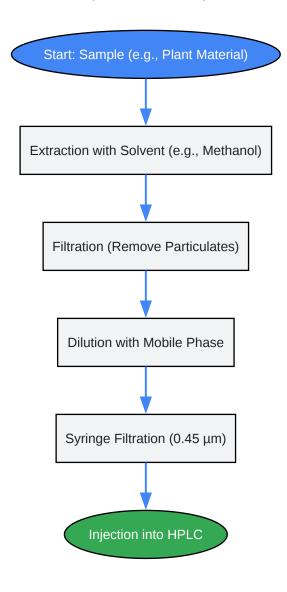
## **Visualizations**





#### Click to download full resolution via product page

Caption: Experimental workflow for the quantitative analysis of Pashanone by HPLC-UV.



Click to download full resolution via product page

Caption: Detailed workflow for sample preparation.

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.



#### References

- 1. 2',6'-Dihydroxy-3',4'-dimethoxychalcone | 42438-78-8 | FD65515 [biosynth.com]
- 2. Modern Chromatographic Methods for Determination Flavonoids | Al-Nahrain Journal of Science [anjs.edu.iq]
- 3. benchchem.com [benchchem.com]
- 4. academic.oup.com [academic.oup.com]
- 5. RP-HPLC method for the quantitative analysis of naturally occurring flavonoids in leaves of Blumea balsamifera DC PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. preprints.org [preprints.org]
- 7. mdpi.com [mdpi.com]
- 8. mdpi.com [mdpi.com]
- 9. Development and validation of a HPLC and a UV derivative spectrophotometric methods for determination of hydroquinone in gel and cream preparations PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Development and validation of a UV–Vis spectrophotometric method for estimation of total content of chalcone PMC [pmc.ncbi.nlm.nih.gov]
- 11. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [Application Note: Quantitative Analysis of Pashanone using HPLC-UV]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b191027#quantitative-analysis-of-pashanone-using-hplc-uv]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com